

Application Notes and Protocols: Diarylide Yellow Pigments in High-Performance Inks

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Compound of Interest

Compound Name: *Diarylide Yellow*

Cat. No.: *B1668936*

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These application notes provide a comprehensive overview of the use of **Diarylide Yellow** pigments, specifically Pigment Yellow 83 (PY83) and Pigment Yellow 13 (PY13), in the formulation of high-performance inks. This document outlines their key performance characteristics, presents comparative data, and details experimental protocols for their evaluation.

Introduction to Diarylide Yellow Pigments

Diarylide Yellows are a class of organic azo pigments widely utilized in the printing ink industry for their bright, vibrant yellow hues.^[1] They are known for their excellent color strength, good lightfastness, and resistance to various chemicals, making them suitable for a wide range of high-performance ink applications, including offset, water-based, and solvent-based ink systems.^{[2][3]} The two most common types are PY83, which offers a reddish-yellow shade, and PY13, which provides a greener shade of yellow.^{[1][4]}

Performance Characteristics

Diarylide Yellow pigments offer a range of properties that are critical for high-performance inks. PY83 is often noted for its superior lightfastness and bleed resistance compared to other **diarylide yellows**.^[1] PY13, on the other hand, is recognized for its good solvent and migration resistance.^[2] A summary of their key performance indicators is presented in the tables below.

Data Presentation: Quantitative Performance Data

Table 1: General and Physical Properties of **Diarylide Yellow** Pigments

Property	Pigment Yellow 83 (PY83)	Pigment Yellow 13 (PY13)
Colour Index Name	Pigment Yellow 83	Pigment Yellow 13
C.I. Number	21108	21100
CAS Number	5567-15-7	5102-83-0
Chemical Class	Diarylide Yellow	Diarylide Yellow AAMX
Hue	Reddish Yellow	Greenish/Reddish Yellow
Density (g/cm ³)	1.5	1.5
Oil Absorption (g/100g)	65 - 75	30 - 50
pH	5.5 - 7.5	6.0 - 7.5

Data compiled from multiple sources.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Table 2: Performance and Resistance Properties of **Diarylide Yellow** Pigments in Inks

Property	Pigment Yellow 83 (PY83)	Pigment Yellow 13 (PY13)
Lightfastness (BWS, 1-8)	6 - 7	5
Heat Stability (°C)	199	180
Water Resistance (1-5)	5 (Excellent)	4-5 (Very Good to Excellent)
Acid Resistance (1-5)	5 (Excellent)	5 (Excellent)
Alkali Resistance (1-5)	5 (Excellent)	5 (Excellent)
Ethanol Resistance (1-5)	4 (Very Good)	4 (Very Good)
Mineral Spirits Resistance (1-5)	5 (Excellent)	4-5 (Very Good to Excellent)
Xylene Resistance (1-5)	3 - 4 (Good to Very Good)	4 (Very Good)
MEK Resistance (1-5)	3 (Good)	4 (Very Good)

Data compiled from multiple sources. The scales are typically 1-5 (1=Poor, 5=Excellent) for resistance properties and 1-8 (1=Poor, 8=Excellent) for lightfastness (Blue Wool Scale).[\[5\]](#)[\[6\]](#)[\[7\]](#)

Experimental Protocols

The following are detailed methodologies for key experiments to evaluate the performance of **Diarylide Yellow** pigments in high-performance ink formulations.

Pigment Dispersion

Objective: To achieve a stable and fine dispersion of the **Diarylide Yellow** pigment in the ink vehicle.

Methodology:

- Premixing:
 - Weigh the required amounts of **Diarylide Yellow** pigment, ink vehicle (e.g., resin, solvent), and dispersing agent.

- Combine the components in a suitable vessel and mix at low speed using a high-speed disperser until the pigment is thoroughly wetted.
- Milling:
 - Transfer the premix to a bead mill or a three-roll mill.
 - Mill the mixture at a controlled temperature and for a specified duration.
 - Periodically take samples to assess the fineness of grind using a Hegman gauge.
 - Continue milling until the desired fineness of grind (typically below 5 microns) is achieved.
- Let-down:
 - Once the desired grind is achieved, let down the pigment concentrate with the remaining ink components (e.g., additional vehicle, additives) under gentle agitation.
 - Mix until the ink is homogeneous.

Lightfastness Testing

Objective: To determine the resistance of the printed ink to fading or color change upon exposure to light.

Methodology (based on ASTM D4303):

- Sample Preparation:
 - Prepare drawdowns of the **Diarylide Yellow** ink on a standardized substrate (e.g., coated paper).
 - Allow the ink to dry completely according to the manufacturer's specifications.
- Exposure:
 - Mask a portion of each drawdown to serve as an unexposed reference.
 - Place the drawdowns in a xenon-arc accelerated weathering apparatus.

- Expose the samples to a controlled cycle of light and humidity, simulating indoor daylight conditions.
- Evaluation:
 - After a specified exposure period, remove the samples from the apparatus.
 - Visually compare the exposed portion of the drawdown to the masked, unexposed portion.
 - Quantitatively measure the color difference (ΔE^*) between the exposed and unexposed areas using a spectrophotometer.
 - Rate the lightfastness on the Blue Wool Scale (1-8), where a higher number indicates better lightfastness.

Chemical Resistance Testing

Objective: To evaluate the ability of the printed ink to withstand exposure to various chemicals.

Methodology (based on ISO 2836):

- Sample Preparation:
 - Prepare uniform drawdowns of the ink on the test substrate and allow them to dry completely.
- Test Procedure:
 - Place a small drop of the test chemical (e.g., acid, alkali, solvent) onto the surface of the dried ink film.
 - Cover the spot with a watch glass to prevent evaporation.
 - After a specified contact time (e.g., 1 hour), remove the watch glass and gently blot the excess chemical with a clean cloth.
- Evaluation:

- Visually inspect the tested area for any signs of degradation, such as discoloration, blistering, or loss of adhesion.
- Rate the chemical resistance on a scale of 1 to 5 (1=Poor, 5=Excellent) for each chemical tested.

Tinting Strength Determination

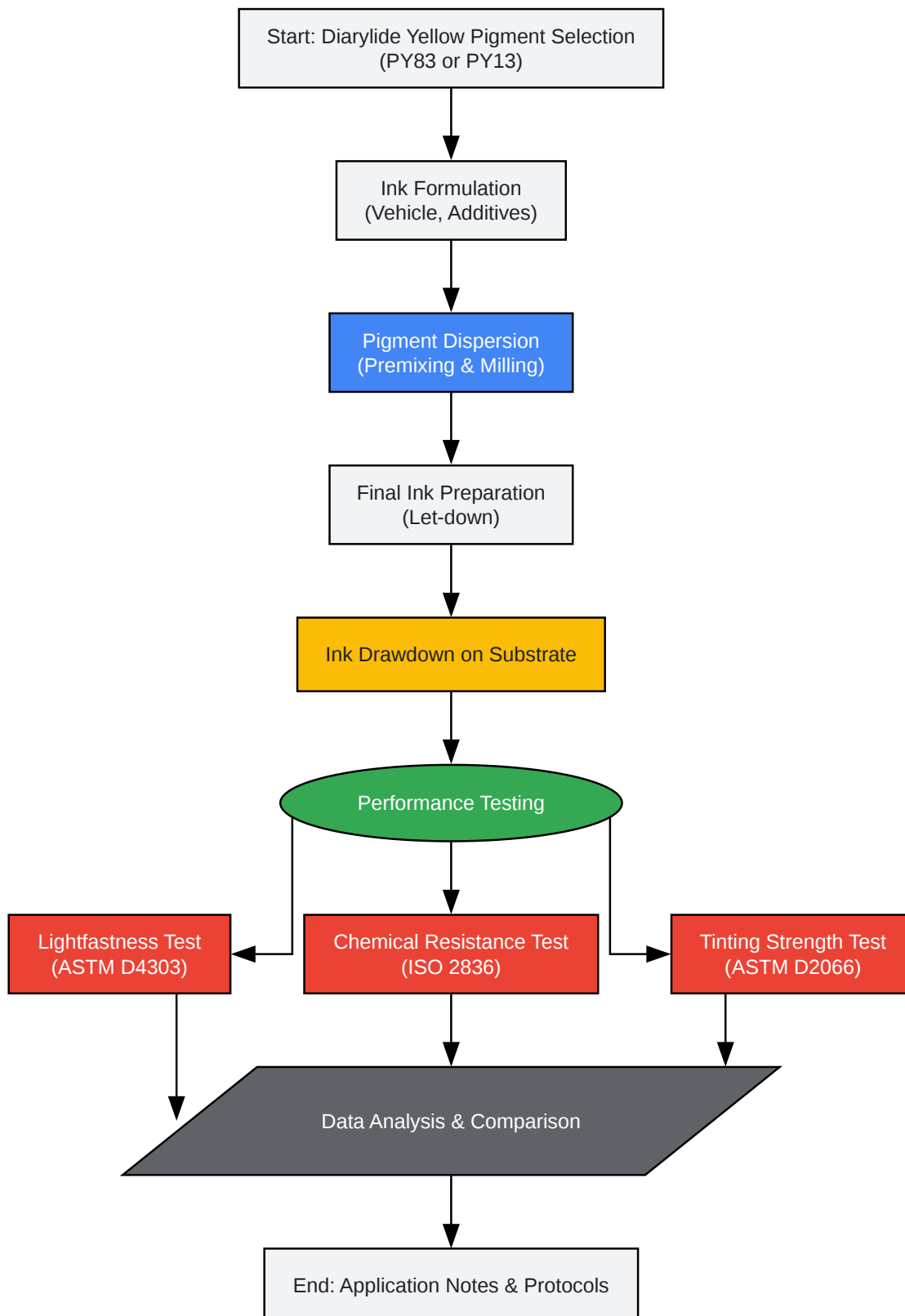
Objective: To measure the ability of a colored pigment to impart color to a white base.

Methodology (based on ASTM D2066):

- Preparation of White Base:
 - Prepare a standard white ink base with a known composition.
- Tint Preparation:
 - Accurately weigh a specific amount of the **Diarylide Yellow** pigment and the white ink base.
 - Thoroughly mix the pigment and the white base using a muller or a laboratory mixer to create a uniform tint.
- Drawdown and Measurement:
 - Create a drawdown of the tint on a sealed, non-absorbent chart.
 - Measure the reflectance of the drawdown using a spectrophotometer.
- Calculation:
 - Compare the reflectance of the sample tint to that of a standard tint prepared with a reference pigment.
 - Calculate the relative tinting strength as a percentage of the standard.

Mandatory Visualizations

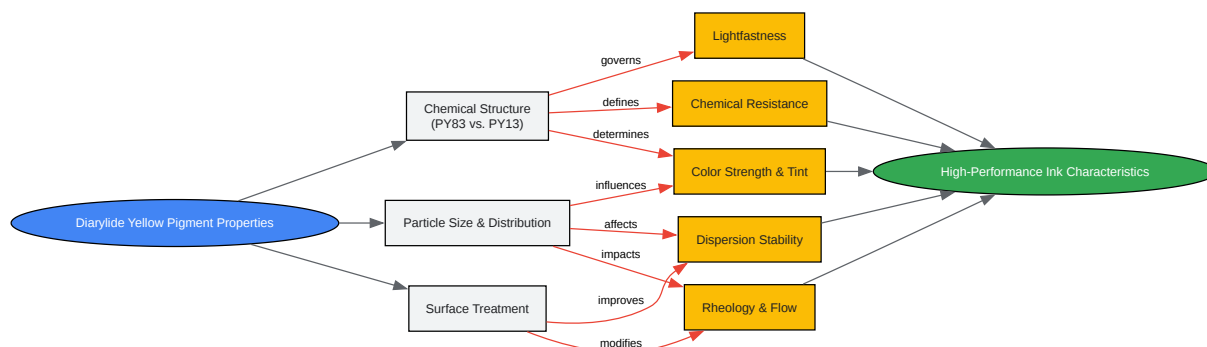
Experimental Workflow Diagram



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Caption: Experimental workflow for evaluating **Diarylide Yellow** pigments in high-performance inks.

Logical Relationship Diagram



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Caption: Logical relationships between pigment properties and ink performance characteristics.

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